

# An In-depth Technical Guide to 2-Bromo-4'-benzyloxy-3'-nitroacetophenone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(4-(Benzyloxy)-3-nitrophenyl)-2-bromoethanone

Cat. No.: B041599

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of 2-Bromo-4'-benzyloxy-3'-nitroacetophenone, a key intermediate in pharmaceutical synthesis.

## Chemical and Physical Properties

2-Bromo-4'-benzyloxy-3'-nitroacetophenone is an aromatic organic compound characterized by the presence of bromo, benzyloxy, and nitro functional groups attached to an acetophenone core.<sup>[1]</sup> It presents as a pale yellow to cream-colored crystalline powder at room temperature.<sup>[1][2][3]</sup>

Table 1: Physicochemical Properties of 2-Bromo-4'-benzyloxy-3'-nitroacetophenone

Property	Value	Source(s)
CAS Number	43229-01-2	[2][3]
Molecular Formula	C <sub>15</sub> H <sub>12</sub> BrNO <sub>4</sub>	[2][4][5]
Molecular Weight	350.16 g/mol	[2][4]
Appearance	Pale yellow to cream crystalline powder	[1][2][3]
Melting Point	134-138 °C	[2][3]
Boiling Point	465.2 ± 35.0 °C (Predicted)	[2][3]
Density	1.517 ± 0.06 g/cm <sup>3</sup> (Predicted)	[3]
Solubility	Soluble in Methylene Chloride, sparingly soluble in Ethyl Acetate, insoluble in water.	[1][2][3]

## Synthesis and Experimental Protocols

The synthesis of 2-Bromo-4'-benzyloxy-3'-nitroacetophenone typically involves the bromination of its precursor, 4'-benzyloxy-3'-nitroacetophenone. Below are detailed experimental protocols derived from available literature.

### Protocol 1: Bromination using Trimethylphenylammonium Tribromide

This method outlines the synthesis via the reaction of 4'-benzyloxy-3'-nitroacetophenone with trimethylphenylammonium tribromide in a suitable solvent.

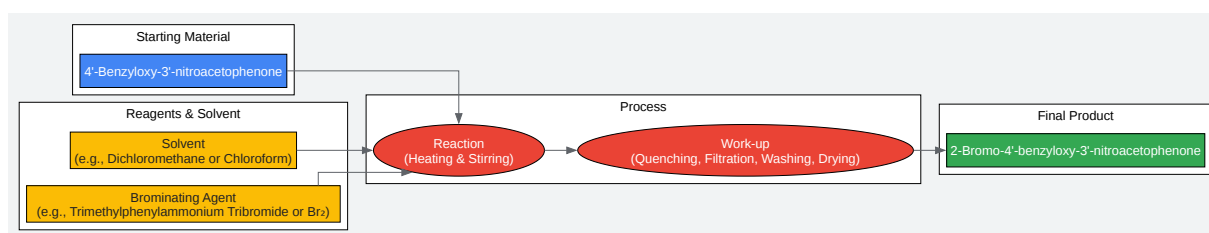
- Step 1: Dissolution 200 g of 4-benzyloxy-3-nitroacetophenone is dissolved in 1000 mL of dichloromethane.[3]
- Step 2: Reagent Addition 277 g of trimethylphenylammonium tribromide is added to the solution.[3]
- Step 3: Reaction The reaction mixture is heated to 300 °C and maintained at this temperature for 4 hours.[3]

- Step 4: Work-up and Isolation Upon completion, the residual liquid is poured into water. The resulting solid is filtered, washed with water, and dried to yield the final product, 2-Bromo-4'-benzyloxy-3'-nitroacetophenone.[3] A yield of 98% has been reported for this method.[3]

#### Protocol 2: Bromination using Bromine in Chloroform

An alternative synthesis route involves the direct bromination of the precursor with elemental bromine.

- Step 1: Dissolution 5.4 g of 4-benzyloxy-3-nitroacetophenone is dissolved in 60 ml of chloroform.[6]
- Step 2: Reagent Addition A solution of 3.2 g of bromine in 5 ml of chloroform is added dropwise to the stirred solution.[6]
- Step 3: Reaction The mixture is stirred for an additional 30 minutes after the addition is complete.[6]
- Step 4: Work-up and Isolation The reaction product is concentrated under reduced pressure. The resulting crystalline residue is washed with 20 ml of benzene and dried to yield the final product.[6]

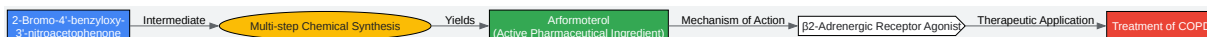


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*General synthesis workflow for 2-Bromo-4'-benzyloxy-3'-nitroacetophenone.*

## Applications in Drug Development

2-Bromo-4'-benzyloxy-3'-nitroacetophenone is a crucial intermediate in the synthesis of various pharmaceutical compounds. Its most notable application is in the production of Arformoterol Tartrate.[3][4] Arformoterol is a long-acting beta-2 adrenoceptor agonist used for the long-term treatment of bronchoconstriction in patients with chronic obstructive pulmonary disease (COPD).[3][4] The bromo and nitro functionalities on the molecule make it a versatile building block for further chemical modifications.[1]



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*Role as an intermediate in the synthesis of Arformoterol for COPD treatment.*

## Safety, Handling, and Storage

Proper handling and storage of 2-Bromo-4'-benzyloxy-3'-nitroacetophenone are essential to ensure laboratory safety.

- Hazard Identification: This compound is known to cause skin irritation and serious eye irritation.[2] It may also cause respiratory irritation.[7]
- Handling Precautions:
  - Work in a well-ventilated area or under a chemical fume hood.[2][8]
  - Avoid generating dust.[2]
  - Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[7][8]
  - Avoid contact with skin, eyes, and clothing.[2] Wash hands thoroughly after handling.[2]
- Storage:

- Store in a tightly closed container in a cool, dry place.[1]
- It is recommended to store under an inert gas like nitrogen or argon at 2-8°C.[3]
- Keep away from incompatible materials such as oxidizing agents, strong acids, and strong bases.[2]
- First Aid Measures:
  - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes and remove contaminated clothing.[2]
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[2]
  - Inhalation: Remove the victim to fresh air. If breathing is difficult, provide oxygen.[8]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. [7] Do not let the product enter drains.[7]

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Address: 3281 E Guasti Rd  
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